

The Role of BIPHEP in Asymmetric Hydrogenation: Application Notes and Protocols

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Compound of Interest

Compound Name: *2,2'-Bis(diphenylphosphino)-1,1'-biphenyl*

Cat. No.: *B1224689*

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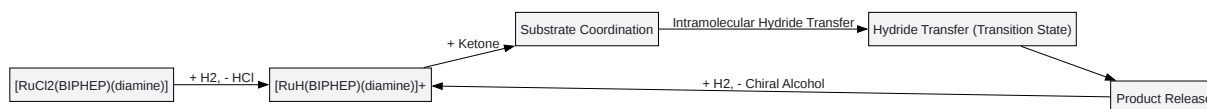
Introduction

BIPHEP, or **(2,2'-bis(diphenylphosphino)-1,1'-biphenyl)**, and its derivatives are a class of atropisomeric chiral diphosphine ligands that have proven to be highly effective in transition metal-catalyzed asymmetric hydrogenation. Their unique biphenyl backbone creates a chiral environment around the metal center, enabling the enantioselective reduction of prochiral substrates such as ketones, esters, and imines. This high degree of stereocontrol makes BIPHEP-metal complexes valuable catalysts in the synthesis of chiral building blocks for pharmaceuticals and other fine chemicals.

These application notes provide an overview of the utility of BIPHEP in asymmetric hydrogenation, including detailed experimental protocols for key transformations and a summary of its performance in comparison to other privileged ligands.

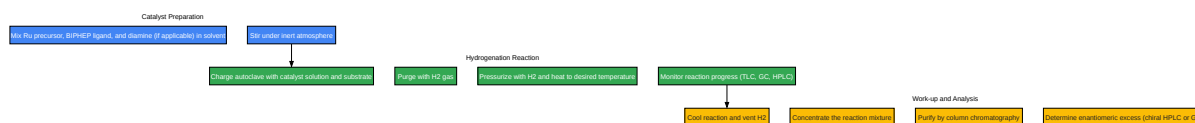
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the generally accepted catalytic cycle for Ru-BIPHEP catalyzed asymmetric hydrogenation of a ketone and a typical experimental workflow.



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Caption: Catalytic cycle for Ru-BIPHEP catalyzed asymmetric hydrogenation of ketones.



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